

# An In-depth Technical Guide to 4-Butylaniline: Physical and Chemical Properties

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## Compound of Interest

Compound Name: 4-Butylaniline

Cat. No.: B089568

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **4-butylaniline** (CAS No. 104-13-2). The information is compiled to assist researchers, scientists, and professionals in drug development in understanding the fundamental characteristics, handling, and potential applications of this compound.

## Core Properties of 4-Butylaniline

**4-Butylaniline**, also known as p-butylaniline or 4-butylbenzenamine, is an organic compound with the chemical formula  $C_{10}H_{15}N$ .<sup>[1][2]</sup> It is characterized as a clear to pale yellow or orange liquid with a faint amine or ethereal odor.<sup>[3][4]</sup> This compound serves as a crucial intermediate in various chemical syntheses, including the production of dyes, pharmaceuticals, and advanced materials like liquid crystals.<sup>[1][5]</sup>

## Physicochemical Data

The fundamental physical and chemical properties of **4-butylaniline** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C <sub>10</sub> H <sub>15</sub> N	[3]
Molecular Weight	149.23 g/mol	[2][3][6]
CAS Number	104-13-2	[3]
EINECS Number	203-177-4	[2][3]
Melting Point	-14 °C	[3][4][7]
Boiling Point	133-134 °C at 14 mmHg242 °C (at standard pressure)	[2][3][4]
Density	0.945 g/mL at 25 °C	[2][3][7]
Flash Point	215 °F (101.7 °C)	[3]
Refractive Index	n <sub>20</sub> /D 1.535	[2]
Solubility	Insoluble in water	[4]
Appearance	Clear to pale yellow/orange liquid	[3][4][8]

## Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **4-butylaniline**. While the raw spectra are not provided here, the following table indicates the availability of different types of spectra from various sources.

Spectrum Type	Available Data Source(s)
<sup>1</sup> H NMR	ChemicalBook, PubChem[9][10]
<sup>13</sup> C NMR	ChemicalBook (for derivatives)[11][12][13]
Mass Spectrometry (GC-MS)	PubChem, ChemicalBook[9][10]
Infrared (IR) Spectroscopy	PubChem, ChemicalBook[9][10]
Raman Spectroscopy	PubChem, ChemicalBook[9][10]

## Chemical Properties and Reactivity

**4-Butylaniline** exhibits chemical reactivity typical of an aromatic amine. The presence of the amine group activates the aromatic ring, making it more susceptible to electrophilic aromatic substitution.<sup>[1]</sup> Key reactions include:

- N-Alkylation: The amine group can react with alkyl halides to form N-alkyl derivatives.<sup>[1]</sup>
- Oxidation: Under specific conditions, the amine group can be oxidized to other functional groups, such as a nitro group.<sup>[1]</sup>
- Neutralization: As a base, it neutralizes acids in exothermic reactions to form salts and water.<sup>[14]</sup>

The compound may be incompatible with strong oxidizing agents, strong acids, acid chlorides, chloroformates, isocyanates, halogenated organics, peroxides, phenols, epoxides, anhydrides, and acid halides.<sup>[14][15][16]</sup>

## Experimental Protocols

A detailed experimental protocol for the synthesis of **4-butylaniline** is described below.

### Synthesis of 4-Butylaniline via C-H Amination of Secondary Alcohols

This procedure outlines a method for the C-H amination of secondary alcohols to produce **4-butylaniline**.<sup>[6]</sup>

Materials:

- Secondary alcohol (e.g., 1-phenylbutanol as a precursor) (0.3 mmol, 1 equivalent)
- Sodium azide ( $\text{NaN}_3$ ) (0.75 mmol, 2.5 equivalents)
- n-hexane (1.0 mL, 0.3 M)
- Trifluoroacetic acid (TFA) (5.4 mmol, 18 equivalents) or a mixture of TFA (3.6 mmol, 12 equivalents) and Methanesulfonic acid ( $\text{MeSO}_3\text{H}$ ) (1.8 mmol, 6 equivalents)

- 2 M Sodium hydroxide (NaOH) solution
- Ethyl acetate
- Brine
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Silica gel for flash chromatography

#### Procedure:

- A 20 mL vial equipped with a magnetic stirring bar is charged with the secondary alcohol (1 equivalent), sodium azide (2.5 equivalents), and n-hexane.[6]
- Trifluoroacetic acid (18 equivalents) or the TFA/ $\text{MeSO}_3\text{H}$  mixture is added to the vial.[6]
- The vial is sealed and the mixture is stirred under air at 40 °C for 4 hours.[6]
- Upon completion, the reaction is quenched by the addition of 5 mL of 2 M NaOH solution.[6]
- The mixture is extracted with ethyl acetate (5 x 2 mL).[6]
- The combined organic phases are washed with brine and dried over anhydrous  $\text{Na}_2\text{SO}_4$ . [6]
- The solvent is removed under reduced pressure, and the crude product is purified by flash chromatography on a short silica gel column to yield **4-butylaniline**. [6]

## Visualizations

The following diagrams illustrate key processes and relationships relevant to **4-butylaniline**.

[illegible]

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Caption: Safety and handling guidelines for **4-butylaniline**.

## Safety and Handling

**4-Butylaniline** is classified as a hazardous chemical and requires careful handling.[15]

## Hazard Identification

Hazard Class	GHS Classification
Acute Toxicity	Category 4 (Oral, Dermal, Inhalation)[15]
Skin Corrosion/Irritation	Category 1B[15]
Serious Eye Damage/Irritation	Category 1[15]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)[15]

#### Hazard Statements:

- Harmful if swallowed, in contact with skin, or if inhaled.[8][15]
- Causes severe skin burns and eye damage.[15]
- May cause respiratory irritation.[8][15]
- Harmful to aquatic life with long-lasting effects.[8]

## Precautionary Measures

- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, and eye/face protection.[15] In case of inadequate ventilation, wear respiratory protection.[8]
- Handling: Use only outdoors or in a well-ventilated area.[15] Avoid breathing dust, fumes, gas, mist, vapors, or spray.[15] Wash hands and any exposed skin thoroughly after handling.[15]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[15] Store in a corrosives area.[15]

## First Aid

- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[15] Immediately call a POISON CENTER or doctor/physician.[15]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes.[15] Remove and wash contaminated clothing before reuse.[15] Call a physician immediately.[15]

- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[15] Immediate medical attention is required.[15]
- Ingestion: If swallowed, seek immediate medical assistance.[15]

## Applications

**4-Butylaniline** is a versatile chemical intermediate with a range of applications in different fields:

- Organic Synthesis: It serves as a starting material for the synthesis of various other aromatic compounds.[1]
- Material Science: It is a key component in the creation of advanced materials such as liquid crystals, particularly N-(4-methoxybenzylidene)-**4-butylaniline** (MBBA), which has applications in electro-optic devices.[1][5]
- Pharmaceutical Research: It can be used as a building block for the synthesis of new bioactive molecules and potential drug candidates.[1]
- Analytical Chemistry: Materials modified with **4-butylaniline** are used for the detection of trace contaminants.[5]
- Mammalian Retinoid Cycle Research: **4-Butylaniline** has been identified as a mammalian retinoid cycle inhibitor.[2]

The ongoing research into green chemistry approaches for the synthesis of **4-butylaniline** aims to make its production more sustainable, efficient, and cost-effective.[5]

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